

Personal protective equipment for handling **cis-Verbenol**

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *cis-Verbenol*

Cat. No.: B083679

[Get Quote](#)

Essential Safety and Handling of **cis-Verbenol**

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **cis-Verbenol** in a laboratory setting. Adherence to these procedures is critical for ensuring personal safety and maintaining a secure research environment.

cis-Verbenol is a volatile organic compound that presents potential hazards, including skin, eye, and respiratory irritation, as well as flammability.^{[1][2][3][4]} Proper personal protective equipment (PPE) and handling protocols are mandatory to mitigate these risks.

Key Safety Data Summary

A comprehensive summary of quantitative safety data for **cis-Verbenol** is provided below, enabling a quick assessment of its physical and chemical properties.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₆ O	[4]
Molecular Weight	152.23 g/mol	[4]
Appearance	White minty/camphoric crystals or solid	[1][5]
Melting Point	62-65 °C	[1]
Boiling Point	89-91 °C @ 10 mmHg	[1]
Flash Point	67 °C	[1]
Hazard Classifications	Skin Irritant 2, Eye Irritant 2, STOT SE 3	[4]

Personal Protective Equipment (PPE)

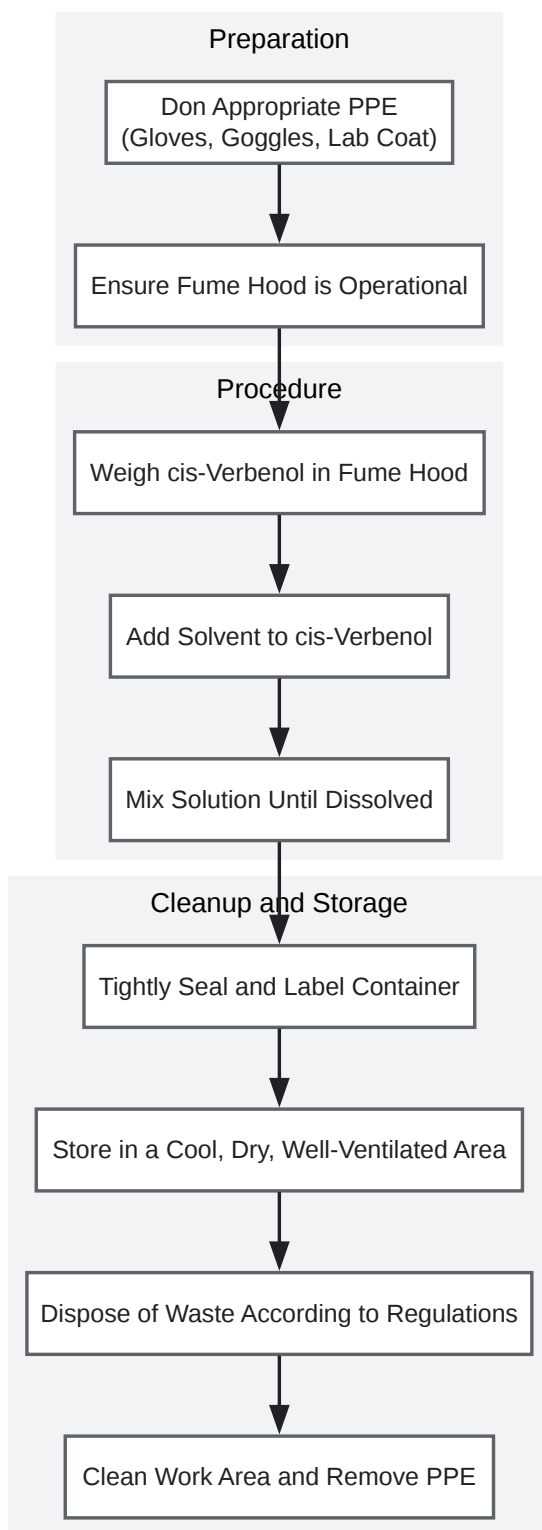
The following PPE is mandatory when handling **cis-Verbenol** to prevent exposure and ensure safety.

- Eye and Face Protection: Safety glasses are required.[1] For procedures with a higher risk of splashing, chemical safety goggles or a face shield should be utilized.
- Skin Protection: Organic-resistant gloves, such as latex or vinyl, are necessary to prevent skin contact.[1] Always wash hands thoroughly with soap and water after handling.[1]
- Respiratory Protection: Work should be conducted in a well-ventilated area.[1][2][3] For operations that may generate dust or vapors, a dust mask (type N95 or equivalent) or a respirator with organic vapor cartridges is recommended.[6]
- Protective Clothing: A standard laboratory coat should be worn to protect personal clothing.

Experimental Workflow: Preparing a cis-Verbenol Solution

The following diagram outlines a standard procedure for safely preparing a solution of **cis-Verbenol**.

Experimental Workflow: Preparing a cis-Verbenol Solution



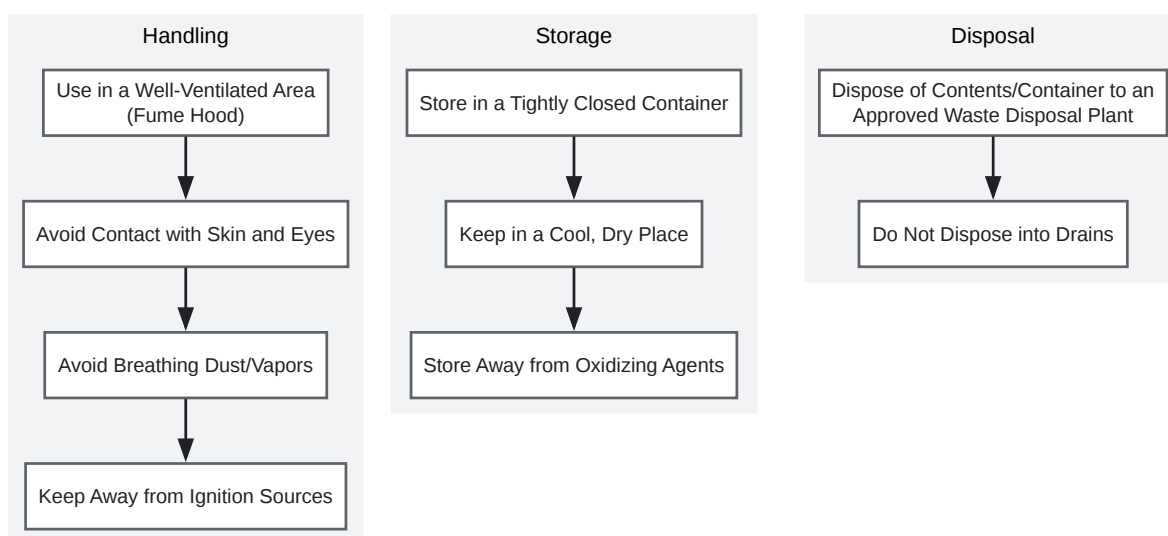
[Click to download full resolution via product page](#)

Workflow for preparing a **cis-Verbenol** solution.

Safety Precautions and Disposal Plan

Adherence to the following safety precautions and disposal plan is crucial for mitigating risks associated with **cis-Verbenol**.

Safety Precautions for Handling cis-Verbenol



[Click to download full resolution via product page](#)

Key safety precautions for **cis-Verbenol**.

First Aid Measures:

- Inhalation: Remove the individual to fresh air. If irritation persists, seek medical attention.^[1]
- Skin Contact: Wash the affected area thoroughly with soap and warm water. If irritation continues, seek medical advice.^[1]

- Eye Contact: Immediately flush eyes with water for at least 15 minutes. Seek medical attention.[1]
- Ingestion: Do not induce vomiting. Give water or milk to dilute and seek medical attention.[1]

Spill and Leak Procedures:

In the event of a spill, absorb the material with an inert substance like vermiculite or a spill kit. [1] Collect the absorbed material and place it in a suitable container for disposal.[3] Ensure the area is well-ventilated and wash the spill site with soap and water after cleanup.[1]

Disposal:

Dispose of **cis-Verbenol** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.[3] Unused material should be disposed of as hazardous waste.[3] Containers should not be reused and should be disposed of as unused product.[3]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. semiochemical.com [semiochemical.com]
- 2. fishersci.com [fishersci.com]
- 3. sds.metasci.ca [sds.metasci.ca]
- 4. (+)-cis-Verbenol | C₁₀H₁₆O | CID 164888 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. (S)-cis-Verbenol - Hazardous Agents | Haz-Map [haz-map.com]
- 6. ohse.ca [ohse.ca]
- To cite this document: BenchChem. [Personal protective equipment for handling cis-Verbenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b083679#personal-protective-equipment-for-handling-cis-verbenol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com